

Application Note & Protocol: Spectrofluorimetric Determination of Thonzylamine in Solutions

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Compound of Interest

Compound Name: Thonzylamine

Cat. No.: B1214278

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Abstract

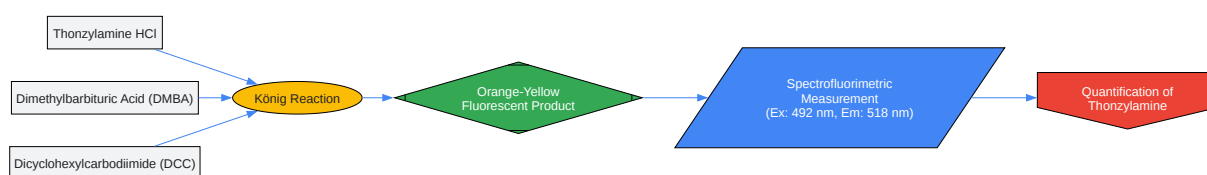
This application note details a sensitive and selective spectrofluorimetric method for the quantitative determination of **Thonzylamine** hydrochloride (THAH) in various solutions, including pharmaceutical preparations. The method is based on the König reaction, where **Thonzylamine** reacts with dimethylbarbituric acid (DMBA) in the presence of dicyclohexylcarbodiimide (DCC) to form a highly fluorescent orange-yellow product. The resulting product exhibits a fluorescence emission maximum at 518 nm upon excitation at 492 nm. This method offers a linear detection range of 0.2 to 2.0 µg/mL with a low detection limit of 0.018 µg/mL, making it suitable for the analysis of **Thonzylamine** in both bulk and formulated products such as tablets and nasal drops.

Introduction

Thonzylamine is an antihistamine and anticholinergic agent used to relieve symptoms of the common cold, hay fever, and other upper respiratory allergies.^{[1][2]} Accurate and sensitive quantification of **Thonzylamine** in pharmaceutical formulations is crucial for quality control and dosage verification. This protocol describes a spectrofluorimetric method that provides a reliable and efficient means for this determination. The underlying principle involves a coupling reaction that results in a fluorescent product, the intensity of which is directly proportional to the concentration of **Thonzylamine**.

Principle of the Method

The spectrofluorimetric determination of **Thonzylamine** is based on the König reaction.[3] In this reaction, **Thonzylamine** hydrochloride is reacted with dimethylbarbituric acid (DMBA) and dicyclohexylcarbodiimide (DCC). This interaction produces a stable orange-yellow fluorescent product. The fluorescence intensity of this product is measured at an emission wavelength of 518 nm with an excitation wavelength of 492 nm. The color of the product is stable for at least 2 hours.[3]



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Figure 1: Logical relationship of the spectrofluorimetric determination of **Thonzylamine**.

Quantitative Data Summary

The performance characteristics of the spectrofluorimetric method for the determination of **Thonzylamine** hydrochloride are summarized in the table below.

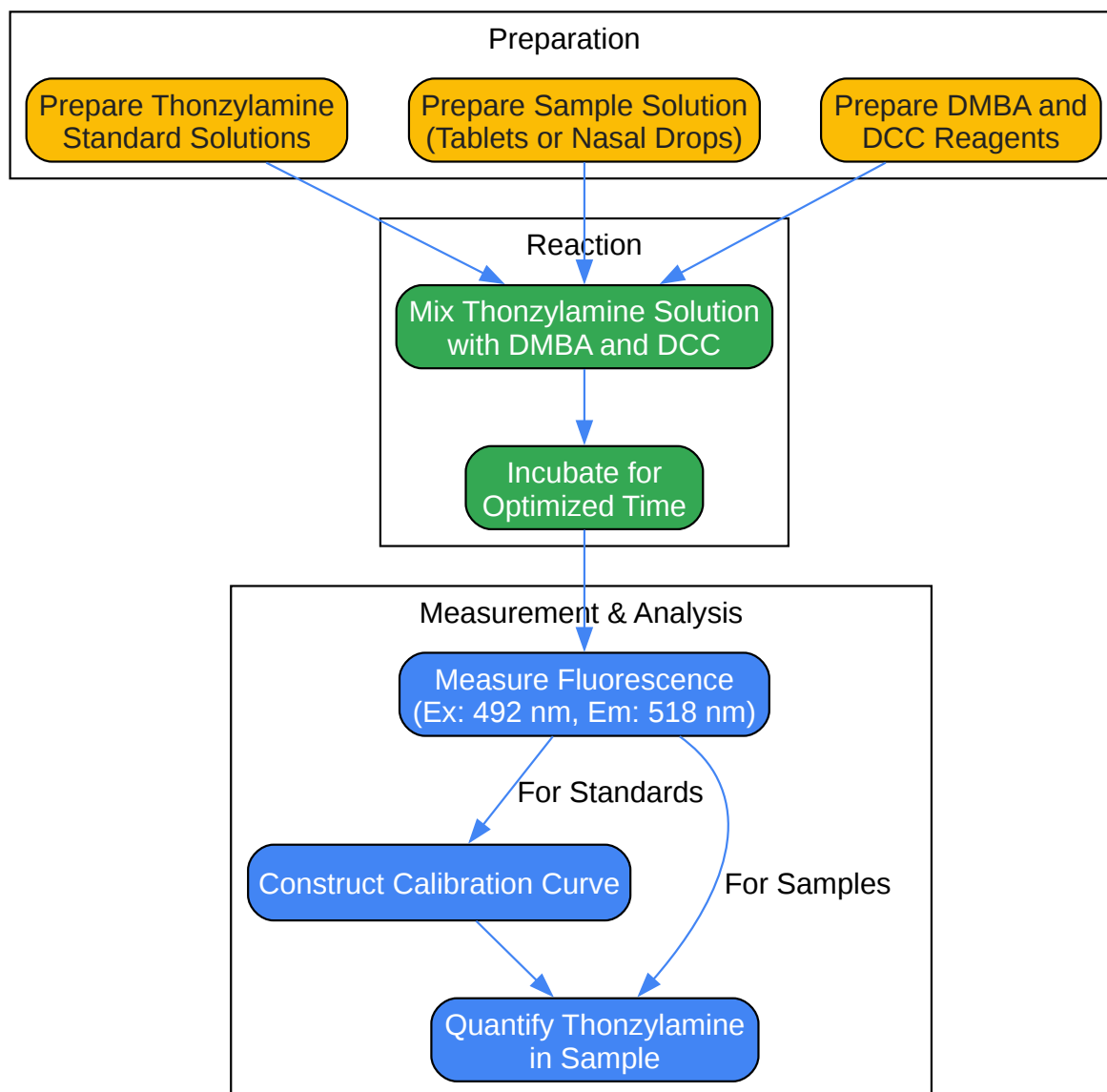
Parameter	Spectrofluorimetric Method
Excitation Wavelength (λ_{ex})	492 nm[3]
Emission Wavelength (λ_{em})	518 nm
Linearity Range	0.2 - 2.0 $\mu\text{g/mL}$
Limit of Detection (LOD)	0.018 $\mu\text{g/mL}$
Stability of Product	At least 2 hours

Experimental Protocol

This section provides a detailed methodology for the spectrofluorimetric determination of **Thonzylamine**.

- Spectrofluorometer capable of measuring fluorescence at the specified excitation and emission wavelengths.
- pH meter
- Vortex mixer
- Calibrated volumetric flasks and pipettes
- **Thonzylamine** Hydrochloride (THAH) Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of pure **Thonzylamine** hydrochloride and dissolve it in 100 mL of distilled water.
- Working Standard Solution (10 µg/mL): Dilute 10 mL of the stock solution to 100 mL with distilled water.
- Dimethylbarbituric Acid (DMBA) Solution: Prepare a solution of DMBA in a suitable solvent (e.g., ethanol). The exact concentration should be optimized as per the original study.
- Dicyclohexylcarbodiimide (DCC) Solution: Prepare a solution of DCC in a suitable solvent (e.g., ethanol). The exact concentration should be optimized as per the original study.
- Into a series of 10 mL volumetric flasks, pipette aliquots (0.2, 0.5, 1.0, 1.5, and 2.0 mL) of the **Thonzylamine** working standard solution (10 µg/mL).
- To each flask, add the optimized volumes of DMBA and DCC solutions.
- Allow the reaction to proceed for the optimized time at room temperature.
- Dilute the solutions to the mark with the appropriate solvent.
- Measure the fluorescence intensity of each solution at an emission wavelength of 518 nm after excitation at 492 nm.

- Plot a calibration curve of fluorescence intensity versus the final concentration of **Thonzylamine** (in $\mu\text{g/mL}$).
- Tablets: Weigh and finely powder a representative number of tablets. Accurately weigh a portion of the powder equivalent to a known amount of **Thonzylamine** hydrochloride, dissolve it in a suitable solvent, sonicate if necessary, and filter. Dilute the filtrate with the same solvent to obtain a concentration within the calibration range.
- Nasal Drops: Accurately measure a volume of the nasal drops containing a known amount of **Thonzylamine** hydrochloride and dilute it with a suitable solvent to obtain a concentration within the calibration range.
- Take an appropriate aliquot of the prepared sample solution and transfer it to a 10 mL volumetric flask.
- Follow steps 2-5 as described in the "Preparation of Calibration Curve" section.
- Determine the concentration of **Thonzylamine** in the sample from the calibration curve.



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Figure 2: Experimental workflow for the spectrofluorimetric determination of **Thonzylamine**.

Conclusion

The described spectrofluorimetric method provides a simple, rapid, sensitive, and reliable approach for the determination of **Thonzylamine** hydrochloride in pharmaceutical solutions. The method's high sensitivity and selectivity make it a valuable tool for routine quality control analysis.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Thonzylamine | C₁₆H₂₂N₄O | CID 5457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sensitive spectrofluorimetric and spectrophotometric methods for the determination of thonzylamine hydrochloride in pharmaceutical preparations based on coupling with dimethylbarbituric acid in presence of dicyclohexylcarbodiimide - PubMed [pubmed.ncbi.nlm.nih.gov]
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